

# An In-depth Technical Guide to 4-Propylaniline (CAS: 2696-84-6)

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## Compound of Interest

Compound Name: 4-Propylaniline

Cat. No.: B1194406

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This technical guide provides a comprehensive overview of **4-propylaniline**, a versatile aromatic amine intermediate. The document details its core physical properties, provides a detailed experimental protocol for its synthesis, and outlines key analytical methodologies for its characterization.

## Core Properties of 4-Propylaniline

**4-Propylaniline**, also known as 4-n-propylaniline or p-propylaniline, is an organic compound with the chemical formula  $C_9H_{13}N$ .<sup>[1]</sup> Its CAS number is 2696-84-6.<sup>[1][2][3]</sup> This compound is a colorless to pale yellow or reddish-brown liquid at room temperature.<sup>[4]</sup> It serves as a crucial intermediate in the synthesis of dyes, pharmaceuticals, and agrochemicals, and also finds application as a corrosion inhibitor.<sup>[4]</sup>

## Physical and Chemical Data Summary

The following table summarizes the key quantitative physical and chemical properties of **4-propylaniline** for easy reference and comparison.

Property	Value	Source(s)
CAS Number	2696-84-6	[1][2][3]
Molecular Formula	C <sub>9</sub> H <sub>13</sub> N	[1][3]
Molecular Weight	135.21 g/mol	[2][3]
Appearance	Clear yellow to reddish-brown liquid	[4]
Boiling Point	224-226 °C (at 760 mmHg)	[5]
Melting Point	-23 °C	
Density	0.919 g/mL at 25 °C	[5]
Refractive Index (n <sub>20/D</sub> )	1.543	[5]
Flash Point	103 °C (219 °F)	
Solubility	Soluble in organic solvents like ethanol and ether; insoluble in water.	[4]
pKa	4.75 ± 0.10 (Predicted)	[4]

## Synthesis of 4-Propylaniline

A common and effective method for the synthesis of **4-propylaniline** is the reduction of 1-nitro-4-propylbenzene. This transformation is a fundamental step in organic synthesis and can be achieved through various reduction methodologies, including catalytic hydrogenation and metal-acid reduction.[6]

## Experimental Protocol: Reduction of 1-Nitro-4-propylbenzene

This protocol details a standard laboratory procedure for the synthesis of **4-propylaniline**.

Materials:

- 1-Nitro-4-propylbenzene

- Tin (Sn) metal
- Concentrated Hydrochloric Acid (HCl)
- Sodium Hydroxide (NaOH) solution
- Diethyl ether or other suitable organic solvent
- Anhydrous Magnesium Sulfate ( $\text{MgSO}_4$ ) or Sodium Sulfate ( $\text{Na}_2\text{SO}_4$ )
- Standard laboratory glassware (round-bottom flask, reflux condenser, separatory funnel, etc.)
- Heating mantle
- Magnetic stirrer

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, place granulated tin metal.
- **Addition of Reactants:** Add 1-nitro-4-propylbenzene to the flask. Slowly add concentrated hydrochloric acid to the mixture. The reaction is exothermic and may require cooling in an ice bath to control the temperature.
- **Reflux:** After the initial reaction subsides, heat the mixture to reflux using a heating mantle. Continue refluxing with stirring until the reaction is complete, which can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Cool the reaction mixture to room temperature. Carefully neutralize the excess acid by the slow addition of a concentrated sodium hydroxide solution until the solution is basic. This will precipitate tin salts.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product with a suitable organic solvent such as diethyl ether. Perform multiple extractions to ensure complete recovery of the product.

- **Drying and Evaporation:** Combine the organic extracts and dry over an anhydrous drying agent like magnesium sulfate or sodium sulfate. Filter to remove the drying agent and remove the solvent under reduced pressure using a rotary evaporator to yield crude **4-propylaniline**.
- **Purification:** The crude product can be further purified by distillation under reduced pressure.

**Safety Precautions:** This reaction should be performed in a well-ventilated fume hood.

Concentrated acids and bases are corrosive and should be handled with appropriate personal protective equipment (PPE), including gloves and safety goggles.

## Analytical Characterization

The identity and purity of the synthesized **4-propylaniline** can be confirmed using various analytical techniques.

- **Gas Chromatography-Mass Spectrometry (GC-MS):** GC-MS is a powerful technique for separating and identifying volatile compounds. The mass spectrum of **4-propylaniline** will show a molecular ion peak corresponding to its molecular weight.<sup>[2]</sup>
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** <sup>1</sup>H NMR and <sup>13</sup>C NMR spectroscopy provide detailed information about the molecular structure. The <sup>1</sup>H NMR spectrum of **4-propylaniline** will show characteristic signals for the aromatic protons and the propyl group protons.<sup>[2][7]</sup>
- **Infrared (IR) Spectroscopy:** IR spectroscopy can be used to identify the functional groups present in the molecule. The IR spectrum of **4-propylaniline** will exhibit characteristic absorption bands for the N-H stretching of the primary amine and the C-H stretching of the aromatic ring and the alkyl chain.<sup>[2]</sup>

## Visualizing the Synthesis

The following diagram illustrates the workflow for the synthesis of **4-propylaniline** from N-propylbenzene, a common industrial route.



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Caption: Synthesis workflow of **4-propylaniline**.

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